

## Personal protective equipment for handling N-Thionylaniline

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## Essential Safety and Handling Guide for N-Thionylaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **N-Thionylaniline** (CAS No. 1122-83-4). Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

# I. Immediate Safety Information: Personal Protective Equipment (PPE)

When handling **N-Thionylaniline**, a combustible liquid that can cause skin and eye irritation, the following personal protective equipment is mandatory.[1]



PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
Hand Protection	Appropriate protective gloves to prevent skin exposure.[2]
Body Protection	Protective clothing to prevent skin contact.[2] A lab coat is the minimum requirement.
Respiratory	For operations with a risk of inhalation, a dust mask (type N95 or equivalent) should be used.

## II. Operational Plan: Step-by-Step Handling Procedures

#### A. Engineering Controls and Storage

- Ventilation: Always handle N-Thionylaniline in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors.[2][3]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2] Store away from heat, sparks, open flames, and other sources of ignition.[2][4] The storage class for this combustible liquid is 10.
- Incompatible Materials: Avoid contact with acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[5]

#### B. Safe Handling Practices

- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing.
   [2]
- Ignition Sources: Keep the chemical away from open flames, hot surfaces, and any potential sources of ignition as it is a combustible liquid.[2][4]
- Static Discharge: Implement precautionary measures against static discharges.



• Ingestion and Inhalation: Avoid ingestion and inhalation of **N-Thionylaniline**.[2] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[6]

**III. Emergency Procedures** 

Emergency Situation	First Aid and Response
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[2] Seek medical attention.[2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing.[2][4] If skin irritation occurs or if you feel unwell, seek medical advice.[6]
Inhalation	Move the person to fresh air.[2] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterward.[2]  Never give anything by mouth to an unconscious person.[5] Call a physician or poison control center immediately.[5]
Fire	Use carbon dioxide (CO2), dry chemical, or alcohol-resistant foam to extinguish.[2][3] Water spray can be used to cool unopened containers. [3]
Accidental Spill	Ensure adequate ventilation and remove all sources of ignition.[2][3] Use personal protective equipment.[3] Contain the spillage and collect it with a non-combustible absorbent material (e.g., sand, earth).[3] Place in a suitable, closed container for disposal.[3]



## IV. Disposal Plan

Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[2] Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[2] Dispose of the contents and container to an approved waste disposal plant.[4][6] Do not empty into drains.[2]

**Ouantitative Data Summary** 

Property	Value
CAS Number	1122-83-4[2]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NOS[7]
Molecular Weight	139.18 g/mol [1]
Appearance	Light yellow to yellow to orange clear liquid[4]
Boiling Point	200 °C (lit.)
Flash Point	84 °C (183.2 °F) - closed cup
Density	1.236 g/mL at 25 °C (lit.)
Refractive Index	n20/D 1.627 (lit.)

# Hypothetical Experimental Protocol: Synthesis of a Sulfonamide Derivative

This protocol describes a common laboratory application of **N-Thionylaniline** as a reagent in organic synthesis.

Objective: To synthesize N-phenyl-N'-tosylsulfodiimide from **N-Thionylaniline** and p-toluenesulfonamide.

### Methodology:

 Reaction Setup: In a 100 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1.39 g (10 mmol) of N-Thionylaniline in 30 mL of anhydrous toluene.







- Reagent Addition: To this solution, add 1.71 g (10 mmol) of p-toluenesulfonamide.
- Reaction Conditions: Heat the reaction mixture to reflux (approximately 110 °C) and maintain for 4 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature. The solvent will be removed under reduced pressure using a rotary evaporator.
- Purification: The resulting crude product will be purified by column chromatography on silica gel using a hexane-ethyl acetate gradient as the eluent.
- Characterization: The final product will be characterized by ¹H NMR, ¹³C NMR, and mass spectrometry to confirm its structure and purity.

## **Visual Workflow Guides**



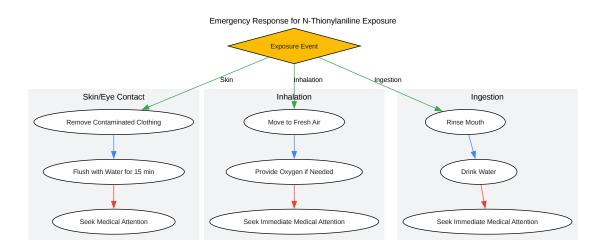
## Preparation Consult SDS Wear Required PPE (Goggles, Gloves, Lab Coat) Ensure Fume Hood is Operational Handling Work in a Well-Ventilated Area (Fume Hood) Keep Away from Ignition Sources Avoid Contact and Inhalation Disposal Segregate Waste Label Waste Container Clearly Dispose via Approved Waste Handler

#### Workflow for Safe Handling of N-Thionylaniline

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Caption: Workflow for the safe handling and disposal of **N-Thionylaniline**.





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Caption: Emergency response procedures for N-Thionylaniline exposure.

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